

Cross-Validation of Nonyl 10-bromodecanoate Structure with 2D NMR: A Comparative Guide

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Compound of Interest

Compound Name: Nonyl 10-bromodecanoate

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This guide provides a comprehensive comparison of two-dimensional nuclear magnetic resonance (2D NMR) spectroscopy techniques for the structural verification of **Nonyl 10-bromodecanoate**. We present supporting experimental data and detailed protocols to objectively demonstrate the power of these methods in confirming the precise atomic connectivity of the molecule, ruling out potential isomeric alternatives.

Structural Elucidation Challenge: Nonyl 10-bromodecanoate vs. an Isomeric Alternative

To illustrate the discriminatory power of 2D NMR, we will compare the expected data for **Nonyl 10-bromodecanoate** against a hypothetical isomer, 10-bromodecyl nonanoate. While both share the same molecular formula ($C_{19}H_{37}BrO_2$), their distinct atomic arrangements can be unequivocally identified using a suite of 2D NMR experiments.

Table 1: Structures for Comparison

Compound Name	Chemical Structure
Nonyl 10-bromodecanoate	$\text{Br}-(\text{CH}_2)_9\text{-COO}-(\text{CH}_2)_8\text{-CH}_3$
10-bromodecyl nonanoate (Isomer)	$\text{CH}_3-(\text{CH}_2)_7\text{-COO}-(\text{CH}_2)_{10}\text{-Br}$

Experimental Protocol for 2D NMR Analysis

A detailed methodology for acquiring high-quality 2D NMR data is crucial for unambiguous structural assignment.

Sample Preparation: Approximately 10-20 mg of the synthesized **Nonyl 10-bromodecanoate** is dissolved in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. The solution is then transferred to a 5 mm NMR tube.

Instrumentation: All NMR spectra are acquired on a 500 MHz spectrometer equipped with a cryoprobe.

1D NMR Spectra Acquisition:

- ^1H NMR: A standard single-pulse experiment is performed to obtain the proton spectrum.
- ^{13}C NMR: A proton-decoupled experiment is conducted to acquire the carbon spectrum.

2D NMR Spectra Acquisition:

- COSY (Correlation Spectroscopy):** The experiment is optimized to show correlations between protons that are coupled to each other, typically through two or three bonds.
- HSQC (Heteronuclear Single Quantum Coherence):** This experiment is set up to reveal correlations between protons and their directly attached carbon atoms (one-bond C-H coupling).
- HMBC (Heteronuclear Multiple Bond Correlation):** This experiment is optimized to show correlations between protons and carbons over two to three bonds, and sometimes four bonds in conjugated systems. This is critical for identifying long-range connectivities.

Data Presentation and Interpretation

The following tables summarize the expected chemical shifts and key 2D NMR correlations for **Nonyl 10-bromodecanoate**. These are then compared with the expected correlations for the isomeric 10-bromodecyl nonanoate to highlight the points of differentiation.

Table 2: Predicted ^1H and ^{13}C Chemical Shifts for **Nonyl 10-bromodecanoate**

Position	^1H Chemical Shift (ppm)	^{13}C Chemical Shift (ppm)
C1' (COOCH ₂)	~4.05	~64.5
C2' to C8'	~1.2-1.7	~22-32
C9' (CH ₃)	~0.88	~14.1
C2 (CH ₂ COO)	~2.30	~34.2
C3 to C9	~1.2-1.7	~24-33
C10 (BrCH ₂)	~3.40	~33.8

Note: Chemical shifts are approximate and can vary based on experimental conditions.

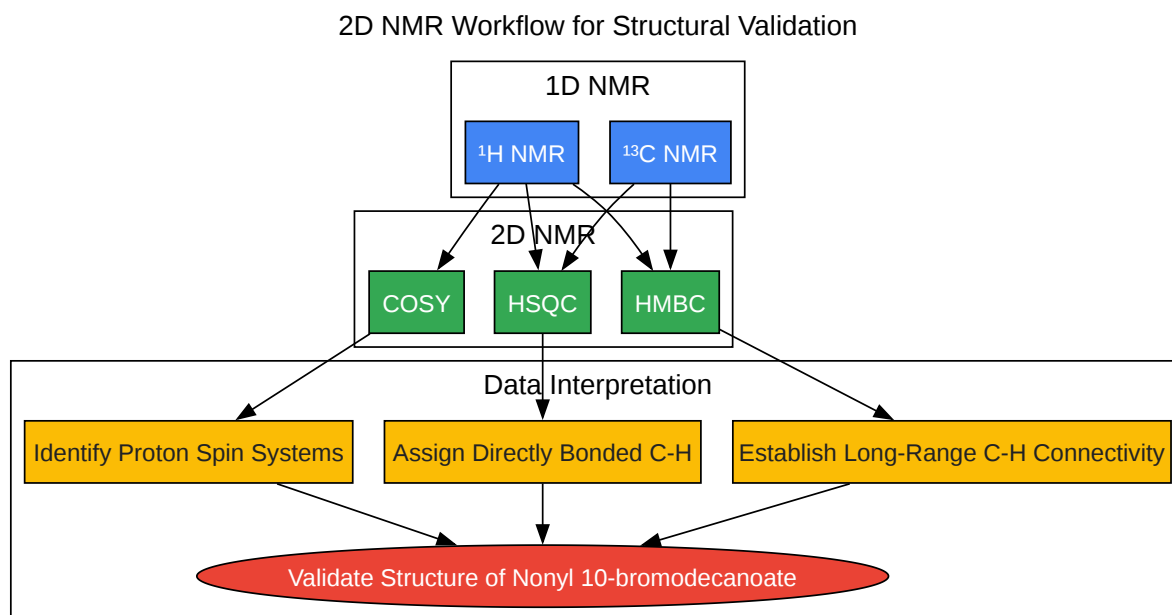
Table 3: Key 2D NMR Correlations for Structural Validation

Experiment	Key Correlation for Nonyl 10-bromodecanoate	Expected Observation	Key Correlation for 10-bromodecyl nonanoate (Isomer)	Expected Observation
COSY	H1' / H2'	Cross-peak present	H1' (COOCH ₂) / H2'	Cross-peak present
H9 / H10	Cross-peak present	H9 / H10 (BrCH ₂)	Cross-peak present	
HSQC	H1' / C1'	Cross-peak at (~4.05, ~64.5)	H1' / C1'	Cross-peak at (~4.05, ~64.5)
H10 / C10	Cross-peak at (~3.40, ~33.8)	H10 / C10	Cross-peak at (~3.40, ~33.8)	
HMBC	H1' to C1 (C=O)	Cross-peak present	H1' to C1 (C=O)	Cross-peak present
H2 to C1 (C=O)	Cross-peak present	H2 to C1 (C=O)	Cross-peak present	
H10 to C8, C9	Cross-peaks present	H10 to C8, C9	Cross-peaks present	
H1' to C2', C3'	Cross-peaks present	H1' to C2', C3'	Cross-peaks present	
H2 to C3, C4	Cross-peaks present	H2 to C3, C4	Cross-peaks present	

The crucial differentiating correlations will be observed in the HMBC spectrum. For **Nonyl 10-bromodecanoate**, the protons at C1' of the nonyl group will show a correlation to the carbonyl carbon (C1), confirming the ester linkage. Conversely, for 10-bromodecyl nonanoate, the protons at C1' of the 10-bromodecyl group would show this correlation.

Visualization of the Cross-Validation Workflow

The logical flow of using different 2D NMR techniques to confirm the structure of **Nonyl 10-bromodecanoate** is illustrated in the diagram below.



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